

A Comparative Purity Analysis of Commercially Available 2-Phenylpropyl Acetate

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Compound of Interest

Compound Name: *2-Phenylpropyl acetate*

Cat. No.: B078525

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For researchers, scientists, and professionals in drug development and fragrance chemistry, the purity of chemical reagents is paramount. This guide provides a comprehensive comparison of the purity of commercially available **2-phenylpropyl acetate**, a key intermediate and fragrance component. We delve into the common impurities, the analytical methodologies for purity assessment, and a comparison with its structural isomers, supported by experimental protocols and data.

Introduction to 2-Phenylpropyl Acetate

2-Phenylpropyl acetate, also known as neophyl acetate, is an organic ester with a characteristic floral, fruity aroma. Its chemical structure and properties are summarized below.

Table 1: Chemical Properties of 2-Phenylpropyl Acetate

Property	Value
CAS Number	18755-52-7
Molecular Formula	C ₁₂ H ₁₆ O ₂
Molecular Weight	192.25 g/mol [1][2]
Boiling Point	256.8°C at 760 mmHg[3]
Density	0.998 g/cm ³ [3]

Purity of Commercial 2-Phenylpropyl Acetate

The purity of commercially available **2-phenylpropyl acetate** can vary depending on the supplier and the synthesis method employed. A survey of various chemical suppliers reveals that the stated purity is typically high, often exceeding 98%.

Table 2: Stated Purity of Commercially Available **2-Phenylpropyl Acetate**

Supplier	Stated Purity
ChemScene	≥98% [2]
LookChem	98% [3]
Benchchem	Typically 95% [1]
NINGBO INNO PHARMCHEM CO.,LTD.	≥99% [4]

It is crucial for researchers to note that the actual purity can be influenced by the synthetic route. For instance, synthesis via Friedel-Crafts alkylation using anhydrous aluminum trichloride can lead to significant byproduct formation and a lower purity of around 85%.[\[5\]](#) In contrast, a modified process using a mixed catalyst system of ferric chloride and aluminum chloride can yield a much higher purity of over 98%.[\[1\]](#)[\[5\]](#)

Experimental Protocols for Purity Analysis

The most common and effective methods for determining the purity of **2-phenylpropyl acetate** are Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

Gas Chromatography (GC) Protocol

GC is well-suited for the analysis of volatile compounds like esters. ASTM D3545 provides a standard method for the analysis of acetate esters, which can be adapted for **2-phenylpropyl acetate**.[\[6\]](#)

Methodology:

- Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).

- Column: A nonpolar or medium-polarity capillary column (e.g., DB-5, HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250°C.
- Detector Temperature: 280°C.
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold: 5 minutes at 250°C.
- Sample Preparation: Prepare a 1% (v/v) solution of **2-phenylpropyl acetate** in a suitable solvent such as dichloromethane or ethyl acetate.
- Injection Volume: 1 μ L.
- Data Analysis: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

High-Performance Liquid Chromatography (HPLC) Protocol

Reversed-phase HPLC is a powerful technique for separating and quantifying components in a mixture.

Methodology:

- Instrument: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water is typically effective.[\[1\]](#)

- Solvent A: Water
- Solvent B: Acetonitrile
- Gradient: Start with 50% B, increase to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 210 nm or 254 nm.
- Sample Preparation: Prepare a 1 mg/mL solution of **2-phenylpropyl acetate** in the mobile phase.
- Injection Volume: 10 µL.
- Data Analysis: Purity is calculated based on the peak area percentage of the analyte.

Comparison with Alternatives

1-Phenylpropyl acetate and 3-phenylpropyl acetate are structural isomers of **2-phenylpropyl acetate** that are also used in the fragrance industry.^[7] Their properties and applications differ slightly, making them interesting points of comparison.

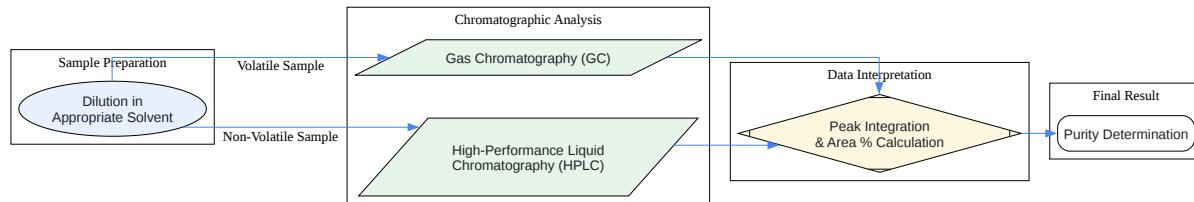
Table 3: Comparison of **2-Phenylpropyl Acetate** and Its Isomers

Compound	CAS Number	Odor Profile	Typical Purity
2-Phenylpropyl acetate	10402-52-5	Sweet, hyacinth, lilac, green, earthy ^[8]	≥98%
1-Phenylpropyl acetate	607-89-6	Not specified in detail	Not specified
3-Phenylpropyl acetate	122-72-5	Balsamic, hyacinth, floral ^[7]	>98.0% (GC) ^[7]

The choice between these isomers depends on the specific aromatic profile desired in the final product. The purity of these alternatives should also be verified using similar analytical methods.

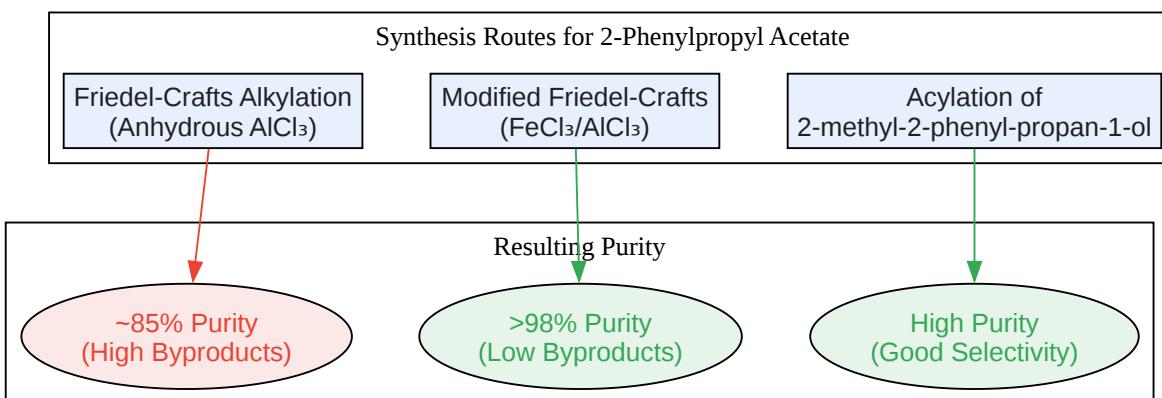
Visualizing the Workflow and Synthesis Impact

To better illustrate the processes involved in purity analysis and the influence of synthesis on the final product, the following diagrams are provided.



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Caption: Experimental workflow for the purity analysis of **2-phenylpropyl acetate**.



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